



An In-depth Technical Guide to 2-(Methylthio)benzofuran

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Compound of Interest		
Compound Name:	2-(Methylthio)benzofuran	
Cat. No.:	B15093581	Get Quote

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This technical guide provides a comprehensive overview of **2-(Methylthio)benzofuran**, a heterocyclic compound of interest in medicinal chemistry and materials science. This document details its synthesis, chemical properties, and potential biological activities, supported by experimental data and methodologies.

Chemical Properties and Data

2-(Methylthio)benzofuran, with the CAS number 36724-16-0, is a sulfur-containing derivative of the benzofuran scaffold. The introduction of the methylthio group at the 2-position of the benzofuran ring is expected to influence its electronic properties and biological interactions. While specific experimental data for this compound is not widely published, the following table summarizes its basic chemical identifiers.

Property	Value
IUPAC Name	2-(Methylthio)benzofuran
CAS Number	36724-16-0
Molecular Formula	C ₉ H ₈ OS
Molecular Weight	164.23 g/mol
Canonical SMILES	CSC1=CC2=CC=CC2O1



Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-(Methylthio)benzofuran** is not readily available in the surveyed literature, a plausible and efficient synthetic route can be proposed based on established methods for the functionalization of benzofurans. One of the most direct approaches involves the nucleophilic substitution of a suitable leaving group at the 2-position of the benzofuran ring with a methylthiolating agent.

A common precursor for such a reaction is 2-bromobenzofuran. The reaction with a strong nucleophile like sodium thiomethoxide (NaSMe) is a standard method for introducing a methylthio group onto an aromatic or heterocyclic ring.

Proposed Experimental Protocol: Synthesis of **2-(Methylthio)benzofuran** from 2-Bromobenzofuran

Materials:

- 2-Bromobenzofuran
- Sodium thiomethoxide (NaSMe)[1]
- Anhydrous N,N-Dimethylformamide (DMF)
- Argon or Nitrogen gas (for inert atmosphere)
- Diethyl ether
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO₄)
- Silica gel for column chromatography
- Hexane and Ethyl acetate (for chromatography)

Procedure:



- Reaction Setup: A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen or argon inlet is charged with 2-bromobenzofuran (1.0 eq).
- Solvent and Reagent Addition: Anhydrous DMF is added to dissolve the 2-bromobenzofuran.
 To this solution, sodium thiomethoxide (1.1 1.5 eq) is added portion-wise at room temperature under an inert atmosphere. Sodium thiomethoxide is a strong nucleophile and should be handled with care.[1]
- Reaction Conditions: The reaction mixture is then heated to a temperature between 80-120
 °C. The progress of the reaction should be monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- Work-up: Upon completion, the reaction mixture is cooled to room temperature and quenched by the slow addition of water. The aqueous layer is extracted three times with diethyl ether.
- Purification: The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.
- Chromatography: The crude 2-(Methylthio)benzofuran is purified by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to afford the pure product.

Characterization:

The purified **2-(Methylthio)benzofuran** should be characterized by standard spectroscopic methods:

- ¹H NMR and ¹³C NMR Spectroscopy: To confirm the structure and purity of the compound.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
- Infrared (IR) Spectroscopy: To identify the functional groups present in the molecule.



Note: As no specific literature detailing this exact synthesis was found, this protocol is a generalized procedure based on common organic synthesis techniques for analogous compounds.

Potential Biological Activities

The benzofuran scaffold is a well-established pharmacophore present in numerous natural products and synthetic compounds with a wide range of biological activities.[2][3][4] These activities include antimicrobial, antifungal, anti-inflammatory, and anticancer properties.[2][5][6] [7][8] The introduction of a methylthio group can modulate these activities by altering the compound's lipophilicity, electronic distribution, and ability to interact with biological targets.

Antimicrobial and Antifungal Activity:

Many benzofuran derivatives have been reported to exhibit significant antimicrobial and antifungal activity.[9] The sulfur atom in the methylthio group could potentially enhance these properties. It is hypothesized that **2-(Methylthio)benzofuran** could be screened against a panel of pathogenic bacteria and fungi to determine its minimum inhibitory concentrations (MICs).

Anticancer Activity:

Numerous studies have highlighted the anticancer potential of benzofuran derivatives.[8] These compounds can exert their effects through various mechanisms, including the inhibition of tubulin polymerization and the modulation of key signaling pathways involved in cancer cell proliferation and survival. The cytotoxic effects of **2-(Methylthio)benzofuran** could be evaluated against a range of cancer cell lines using assays such as the MTT assay to determine its IC₅₀ values.[8]

Signaling Pathways and Mechanisms of Action

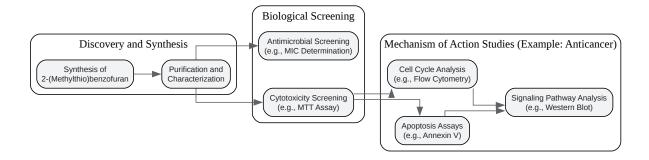
Currently, there is no specific information available in the scientific literature regarding the signaling pathways or molecular mechanisms of action of **2-(Methylthio)benzofuran**. However, based on the known activities of other substituted benzofurans, several potential pathways could be investigated.



For instance, if the compound exhibits anticancer activity, its effect on pathways such as the PI3K/Akt/mTOR pathway, the MAPK pathway, or apoptosis-related pathways could be explored. Should it demonstrate anti-inflammatory properties, its influence on the NF-κB signaling pathway would be a relevant area of investigation.

Experimental Workflow for Investigating Mechanism of Action

The following diagram illustrates a general workflow for elucidating the potential mechanism of action of **2-(Methylthio)benzofuran**, assuming it shows promising anticancer activity in initial screens.



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Figure 1. A generalized experimental workflow for the synthesis, screening, and mechanism of action studies of **2-(Methylthio)benzofuran**.

Conclusion

2-(Methylthio)benzofuran represents an interesting but underexplored derivative of the versatile benzofuran scaffold. While specific experimental data on its synthesis and biological activity are sparse, established synthetic methodologies provide a clear path for its preparation. Based on the known pharmacological profile of the benzofuran core, **2-**

(Methylthio)benzofuran warrants further investigation for its potential as an antimicrobial, anticancer, or anti-inflammatory agent. The detailed experimental protocols and workflows



provided in this guide offer a solid foundation for researchers to embark on the synthesis and biological evaluation of this promising compound.

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